

# Ynt-185: A Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

**Compound Name:** Ynt-185  
**Cat. No.:** B15617110

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**Ynt-185** is a potent and selective non-peptide agonist for the orexin 2 receptor (OX2R), a key regulator of wakefulness and arousal. Its development represents a significant advancement in the pursuit of targeted therapies for sleep-wake disorders, particularly narcolepsy. This guide provides a comprehensive overview of the chemical structure, properties, and pharmacological profile of **Ynt-185**, intended for researchers, scientists, and professionals in the field of drug development.

## Chemical Structure and Properties

**Ynt-185** is a complex synthetic molecule with the IUPAC name 3'-[[[3-[[2-[[2-(Dimethylamino)benzoyl]amino]ethyl]amino]phenyl]amino]sulfonyl]-4'-methoxy-N,N-dimethyl-[1,1'-biphenyl]-3-carboxamide. It is often used in its dihydrochloride salt form (**Ynt-185**·2HCl) to improve water solubility.<sup>[1]</sup>

Property	Value	Reference
IUPAC Name	3'-[[[3-[[2-[[2-(Dimethylamino)benzoyl]amino]ethyl]amino]phenyl]amino]sulfonyl]-4'-methoxy-N,N-dimethyl-[1,1'-biphenyl]-3-carboxamide	
CAS Number	1804978-81-1 (free base), 1804978-82-2 (dihydrochloride)	[2]
Molecular Formula	C33H37N5O5S (free base), C33H37N5O5S·2HCl (dihydrochloride)	[2]
Molecular Weight	615.74 g/mol (free base), 688.66 g/mol (dihydrochloride)	[2]
Appearance	Off-white to light yellow solid	[2]
Solubility	Soluble in DMSO and water	
Purity	≥98% (by HPLC)	
Storage	Store at -20°C	

## Mechanism of Action and Pharmacological Properties

**Ynt-185** acts as a potent and selective agonist at the human orexin 2 receptor (OX2R). It displays approximately 100-fold selectivity for OX2R over the orexin 1 receptor (OX1R). The activation of OX2R by **Ynt-185** mimics the function of the endogenous neuropeptide orexin-A, leading to the depolarization of OX2R-expressing neurons, such as histaminergic neurons, which are crucial for maintaining wakefulness.

## In Vitro Activity

Parameter	Value	Cell Line	Assay	Reference
EC50 (hOX2R)	28 nM	CHO cells	Intracellular Ca <sup>2+</sup> mobilization	
EC50 (hOX1R)	2.75 $\mu$ M	CHO cells	Intracellular Ca <sup>2+</sup> mobilization	

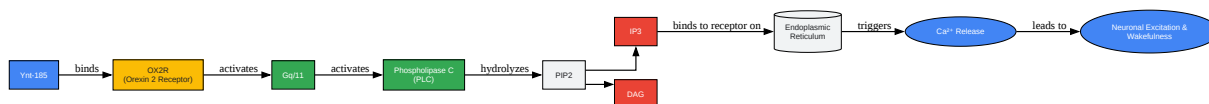
## In Vivo Effects

In preclinical studies using mouse models, **Ynt-185** has demonstrated significant effects on sleep-wake architecture and narcoleptic symptoms:

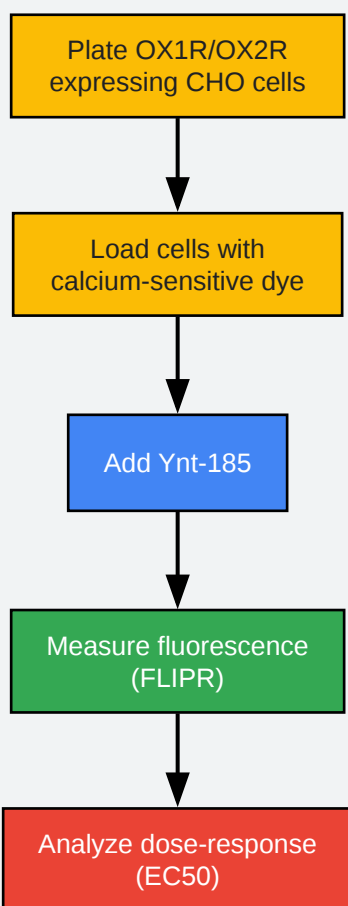
- **Increased Wakefulness:** Intracerebroventricular (i.c.v.) and intraperitoneal (i.p.) administration of **Ynt-185** increases wake time in wild-type mice.[1][3]
- **Suppression of Cataplexy:** **Ynt-185** effectively suppresses cataplexy-like symptoms in orexin knockout mouse models of narcolepsy.
- **Amelioration of Narcolepsy Symptoms:** The compound has been shown to ameliorate narcolepsy-cataplexy symptoms in mouse models, providing a proof-of-concept for the mechanistic treatment of narcolepsy.[3]

## Signaling Pathway

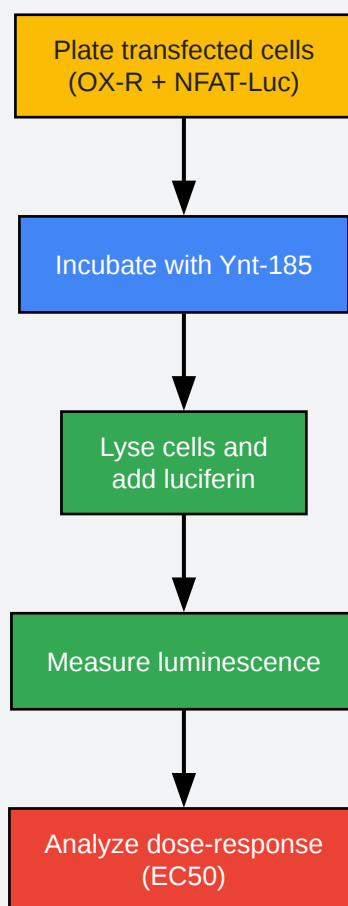
**Ynt-185** binding to the OX2R, a G-protein coupled receptor (GPCR), primarily initiates a signaling cascade through the Gq/11 protein. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into inositol trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> binds to its receptor on the endoplasmic reticulum, triggering the release of intracellular calcium stores. This increase in cytosolic calcium is a key event in the neuronal excitation and wake-promoting effects of **Ynt-185**.

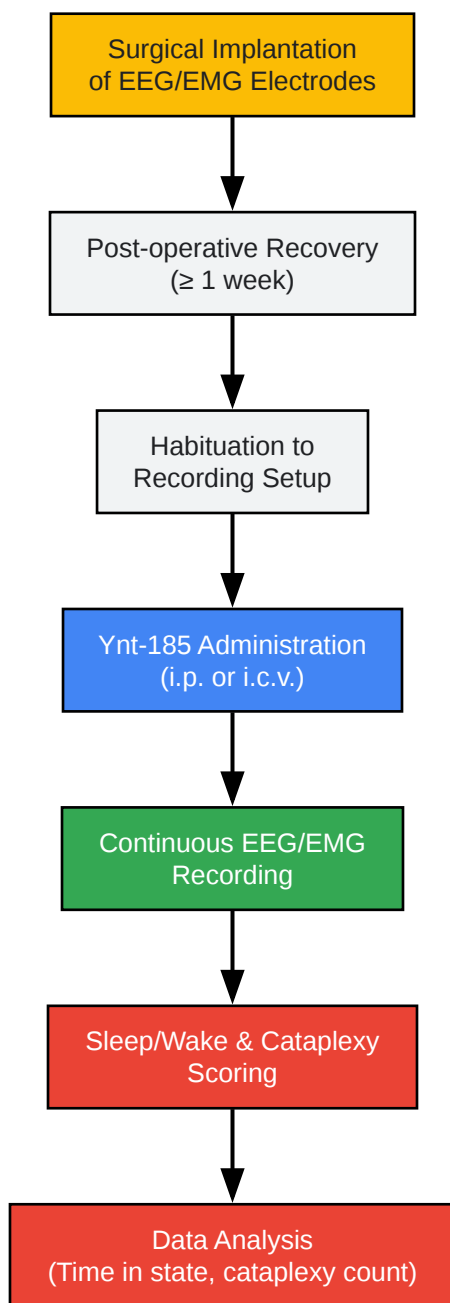


### Calcium Mobilization Assay



### NFAT-Luciferase Assay





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## References

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